

# Thermochemical Landscape of Halogenated Linear Alcohols: A Technical Guide

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## Compound of Interest

Compound Name: 7-Chloro-1-heptanol

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This technical guide provides a comprehensive overview of the available thermochemical data for halogenated linear alcohols. The inclusion of halogens significantly alters the physicochemical properties of alcohols, influencing their reactivity, stability, and intermolecular interactions. Understanding their thermochemical properties, such as enthalpy of formation, entropy, and heat capacity, is crucial for process design, safety analysis, and the development of new pharmaceuticals and materials.

## Thermochemical Data of Halogenated Linear Alcohols

The following tables summarize the available experimental and calculated thermochemical data for various halogenated linear alcohols. It is important to note that experimentally determined values are preferred for accuracy, and calculated values, while useful for estimation, should be treated with appropriate caution. All data is for the gaseous state at 298.15 K and 1 atm unless otherwise specified.

Table 1: Thermochemical Data for Fluorinated Linear Alcohols

Compound Name	Formula	$\Delta_f H^\circ$ (kJ/mol)	$S^\circ$ (J/mol·K)	$C_p$ (J/mol·K)	Data Type
2-Fluoroethanol	C <sub>2</sub> H <sub>5</sub> FO	-435.1	305.9	73.2	Calculated

Table 2: Thermochemical Data for Chlorinated Linear Alcohols

Compound Name	Formula	$\Delta_f H^\circ$ (kJ/mol)	$S^\circ$ (J/mol·K)	$C_p$ (J/mol·K)	Data Type
2-Chloroethanol	C <sub>2</sub> H <sub>5</sub> ClO	-273.2 ± 0.4 (g)	316.3	79.5	Experimental
2-Chloroethanol	C <sub>2</sub> H <sub>5</sub> ClO	-314.91 ± 0.53 (l)	-	-	Experimental[ <a href="#">1</a> ]
1-Chloro-2-propanol	C <sub>3</sub> H <sub>7</sub> ClO	-	-	-	No Data
2-Chloro-1-propanol	C <sub>3</sub> H <sub>7</sub> ClO	-312.42	-	106.01	Calculated[ <a href="#">2</a> ]
3-Chloropropanol	C <sub>3</sub> H <sub>7</sub> ClO	-	-	-	No Data

Table 3: Thermochemical Data for Brominated Linear Alcohols

Compound Name	Formula	$\Delta_f H^\circ$ (kJ/mol)	$S^\circ$ (J/mol·K)	$C_p$ (J/mol·K)	Data Type
2-Bromoethanol	C <sub>2</sub> H <sub>5</sub> BrO	-234.3 ± 0.5 (g)	329.4	81.2	Experimental
2-Bromoethanol	C <sub>2</sub> H <sub>5</sub> BrO	-274.87 ± 0.47 (l)	-	-	Experimental[3]
3-Bromopropanol	C <sub>3</sub> H <sub>7</sub> BrO	-	-	-	No Data
4-Bromo-1-butanol	C <sub>4</sub> H <sub>9</sub> BrO	-251.79	-	134.46	Calculated[1]

Table 4: Thermochemical Data for Iodinated Linear Alcohols

Compound Name	Formula	$\Delta_f H^\circ$ (kJ/mol)	$S^\circ$ (J/mol·K)	$C_p$ (J/mol·K)	Data Type
2-Iodoethanol	C <sub>2</sub> H <sub>5</sub> IO	-	-	-	No Data
1-Iodo-2-butanol	C <sub>4</sub> H <sub>9</sub> IO	-	-	-	No Data

Note: A significant portion of the available data is calculated, highlighting the need for more experimental studies to validate and expand the thermochemical database for these compounds.

## Experimental Protocols for Determining Thermochemical Data

The primary experimental technique for determining the enthalpy of formation of organic compounds, including halogenated alcohols, is combustion calorimetry.

## General Protocol for Simple Combustion Calorimetry

This method is suitable for educational purposes and for compounds that do not produce corrosive combustion products.

- **Sample Preparation:** A precisely weighed sample of the liquid alcohol is placed in a crucible within a combustion bomb. A fuse wire is positioned to contact the sample.
- **Bomb Assembly:** The bomb is sealed and pressurized with a known excess of pure oxygen, typically to around 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in an insulated container (the calorimeter). The initial temperature of the water is recorded.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Analysis of Products:** The contents of the bomb are analyzed to ensure complete combustion and to quantify any side products.
- **Calculation:** The heat released by the combustion reaction is calculated from the temperature change of the calorimeter system (water and bomb). After correcting for the heat of combustion of the fuse wire and any side reactions, the standard enthalpy of combustion is determined. The standard enthalpy of formation is then calculated using Hess's Law.

## Rotating-Bomb Calorimetry for Halogenated Compounds

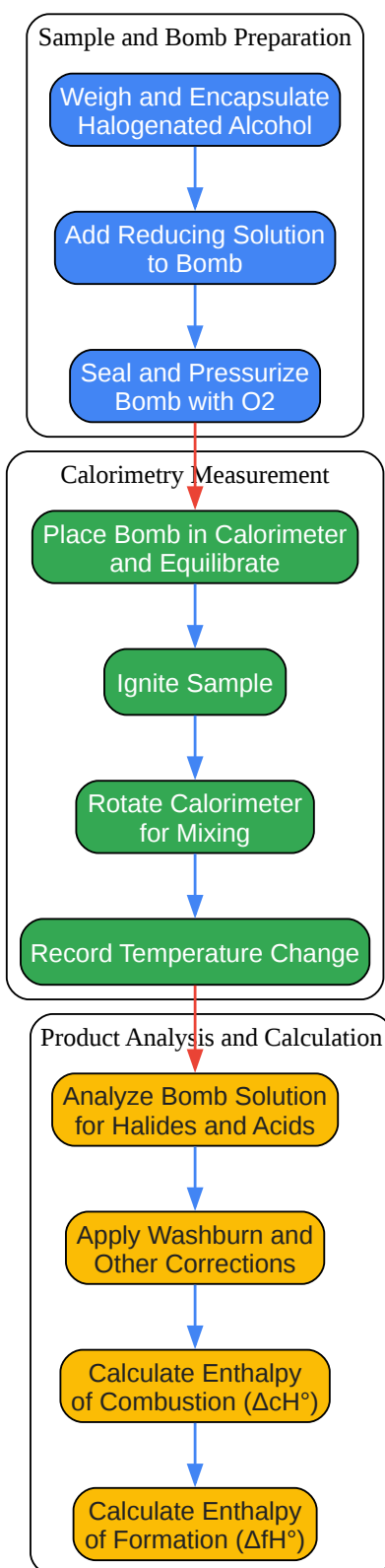
Due to the formation of corrosive acidic gases (HX and oxy-acids of halogens) during the combustion of halogenated compounds, a specialized technique called rotating-bomb calorimetry is employed for accurate measurements.

- **Sample Encapsulation:** The volatile and often corrosive halogenated alcohol is typically sealed in a fused-quartz ampoule to ensure complete combustion and to protect the bomb from corrosion before ignition.

- **Bomb Solution:** A reducing agent solution (e.g., arsenious oxide) is added to the bomb before sealing. This solution will react with the combustion products to ensure all halogens are converted to a single, well-defined halide ion in the final aqueous solution.
- **Combustion and Rotation:** Following ignition, the entire calorimeter is rotated to ensure that the bomb's internal surfaces and the combustion products are thoroughly mixed with the reducing solution. This ensures a complete and uniform chemical and thermal equilibrium.
- **Product Analysis:** The final solution in the bomb is carefully analyzed to determine the concentration of halide ions and any other acidic products.
- **Data Correction and Calculation:** The calculations are more complex than in simple calorimetry, as they must account for the heat of solution and reaction of the combustion products with the bomb solution. The "Washburn corrections" are applied to correct the results to standard state conditions.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the enthalpy of formation of a halogenated linear alcohol using rotating-bomb calorimetry.



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Workflow for Rotating-Bomb Calorimetry.

This guide provides a foundational understanding of the thermochemical data and experimental methodologies for halogenated linear alcohols. The presented data highlights the current gaps in experimentally determined values, emphasizing the need for further research in this area to support advancements in chemistry, materials science, and drug development.

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## References

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